

Technical Guide: 4,5-Diamino-1-(2-hydroxyethyl)pyrazole

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Compound of Interest

Compound Name: Reactive Brown 18

Cat. No.: B1172410

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This document provides a comprehensive overview of the synthesis and characterization of 4,5-Diamino-1-(2-hydroxyethyl)pyrazole and its sulfate salt (CAS 155601-30-2).

Chemical and Physical Properties

The sulfate salt of 4,5-Diamino-1-(2-hydroxyethyl)pyrazole is a water-soluble powder with a low molecular weight.^[1] Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	155601-30-2 (Sulfate salt)	[2]
Molecular Formula	C ₅ H ₁₂ N ₄ O ₅ S (Sulfate salt)	[2]
Molecular Weight	240.24 g/mol (Sulfate salt)	[2]
Appearance	Off-white to pink powder	[3]
Solubility	Water soluble	[1]
Melting Point	>183°C	[3]
Boiling Point	407.4°C at 760mmHg	[3]
Flash Point	200.2°C	[3]

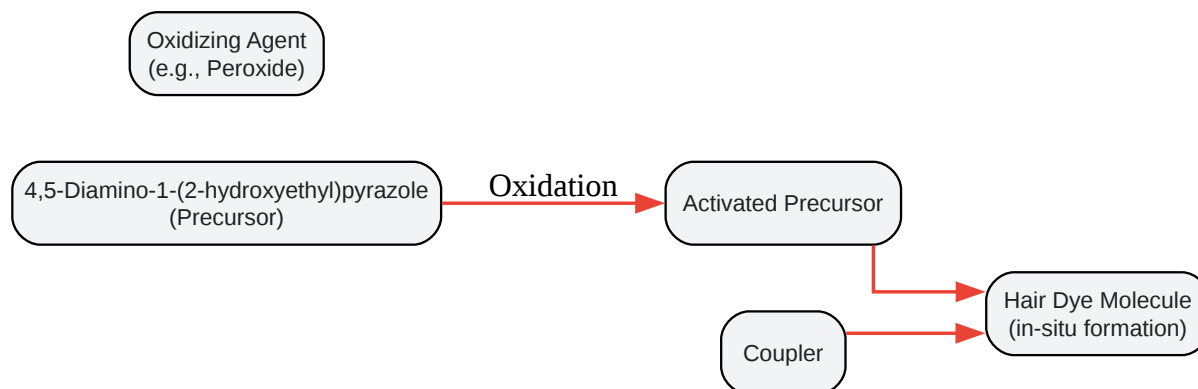
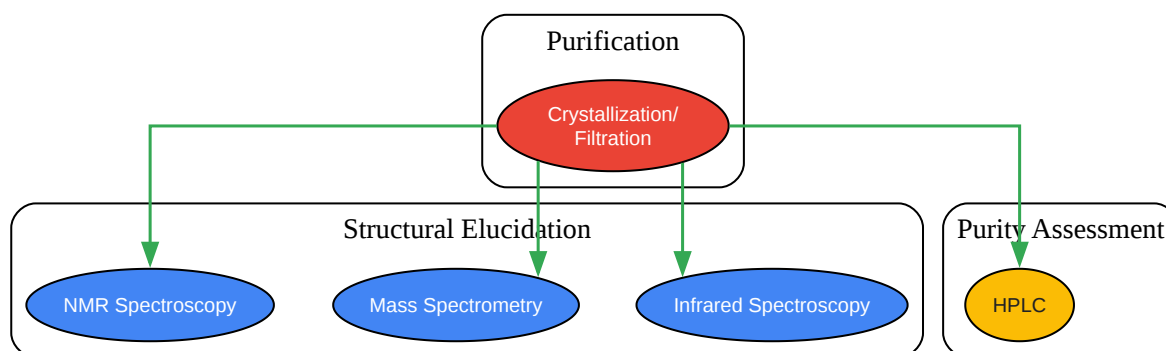
Synthesis Protocols

Several methods for the synthesis of 4,5-Diamino-1-(2-hydroxyethyl)pyrazole have been reported, primarily in patent literature. A common route involves a multi-step process starting from an alkyl (alkoxymethylene)cyanoacetate and 2-hydroxyethylhydrazine.[4]

Method 1: From Alkyl (ethoxymethylene)cyanoacetate

This process involves the formation of several intermediate compounds.[4][5]

Experimental Workflow:



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